

# 2-Pyridyl Tribromomethyl Sulfone: Limited Evidence as a Direct Brominating Agent

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## Compound of Interest

Compound Name: **2-Pyridyl Tribromomethyl Sulfone**

Cat. No.: **B1312236**

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Shanghai, China – December 30, 2025 – Despite interest in its potential reactivity, a thorough review of available scientific literature reveals limited to no direct evidence of **2-Pyridyl Tribromomethyl Sulfone** being employed as a primary brominating agent for organic substrates. While the compound's synthesis, physical properties, and safety data are documented, detailed application notes and protocols for its use in bromination reactions are conspicuously absent from published research.

**2-Pyridyl Tribromomethyl Sulfone** is a crystalline solid that has been synthesized and characterized. Its structure, featuring a pyridine ring and a tribromomethyl sulfone group, suggests potential for chemical reactivity. However, its primary documented applications are as an intermediate in the synthesis of other complex molecules, particularly in the pharmaceutical industry for creating antifungal or antibacterial agents. The focus of existing literature has been on the synthesis of the compound itself, rather than its subsequent use to brominate other molecules.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Pyridyl Tribromomethyl Sulfone** is provided below.

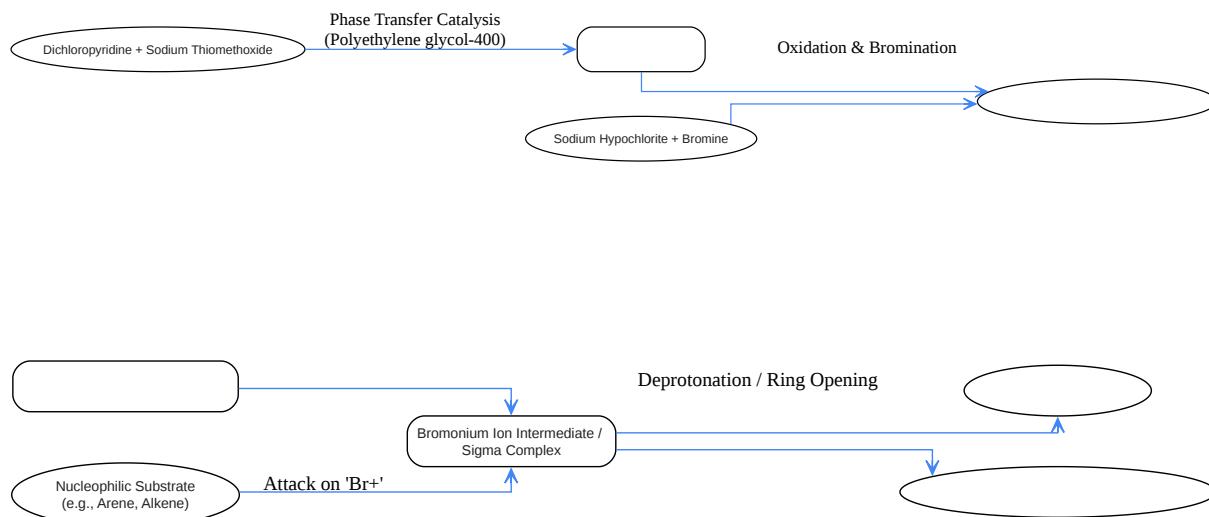
Property	Value	Reference
CAS Number	59626-33-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Br <sub>3</sub> NO <sub>2</sub> S	<a href="#">[3]</a>
Molecular Weight	393.88 g/mol	<a href="#">[3]</a>
Appearance	Off-white to pale yellow crystalline solid	
Purity	Typically ≥98%	<a href="#">[2]</a>

## Synthesis

The synthesis of **2-Pyridyl Tribromomethyl Sulfone** has been reported through the oxidation and bromination of 2-methylthiopyridine.[\[1\]](#) Optimized conditions for this synthesis are detailed in the following table.

Parameter	Condition	Yield (%)	Purity (%)	Reference
Starting Material	2-methylthiopyridine	[1]		
Reagents	Sodium Hypochlorite, Bromine	[1]		
Temperature	80±1 °C	93.3	99.6	[1]
Reaction Time	5 hours	[1]		
Molar Ratio (2-methylthiopyridine:e:bromine)	1:6.58	[1]		

A general workflow for the synthesis is outlined below.



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## References

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- 4. 2-Pyridyl Tribromomethyl Sulfone | C<sub>6</sub>H<sub>4</sub>Br<sub>3</sub>NO<sub>2</sub>S | CID 11315382 - PubChem [pubchem.ncbi.nlm.nih.gov]
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